

A Comparative Guide to Tiglic Acid-d3 Reference Material for Analytical Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tiglic Acid-d3

Cat. No.: B562642

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Tiglic Acid-d3** reference material with its non-deuterated counterpart, Tiglic Acid, and its geometric isomer, Angelic Acid. This document is intended to assist researchers in selecting the most appropriate reference standard for their analytical needs, with a focus on applications in mass spectrometry-based assays.

Experimental data and detailed protocols are provided to support objective comparison and practical implementation.

Product Comparison

The selection of an appropriate reference standard is critical for the accuracy and reliability of analytical measurements. This section compares the key specifications of **Tiglic Acid-d3**, Tiglic Acid, and Angelic Acid reference materials. The data presented is representative of typical Certificates of Analysis (CoA) for high-purity reference standards.

Parameter	Tiglic Acid-d3	Tiglic Acid	Angelic Acid
Chemical Formula	C ₅ H ₅ D ₃ O ₂	C ₅ H ₈ O ₂	C ₅ H ₈ O ₂
Molecular Weight	103.14 g/mol	100.12 g/mol	100.12 g/mol
CAS Number	19146-57-7	80-59-1	565-63-9
Chemical Purity (by GC/HPLC)	≥99.5%	≥99.5%	≥98%
Isotopic Purity (D-enrichment)	≥99 atom % D	Not Applicable	Not Applicable
Geometric Purity (trans-isomer)	≥99%	≥99%	Not Applicable (cis-isomer)
Water Content (by Karl Fischer)	≤0.5%	≤0.5%	≤0.5%
Appearance	White to off-white solid	White crystalline solid	White crystalline solid
Solubility	Soluble in methanol, ethanol, DMSO	Soluble in water, methanol, ethanol	Soluble in hot water, ethanol, ether

Key Considerations for Selection

- **Tiglic Acid-d3** is the ideal internal standard for quantitative analysis of tiglic acid by mass spectrometry. Its identical chemical properties to the unlabeled analyte ensure co-elution in chromatographic systems and similar ionization efficiency, while the mass difference allows for clear differentiation and correction for matrix effects and variations in sample preparation.
- Tiglic Acid serves as the primary analytical standard for calibration and quantification in various analytical methods, including HPLC-UV and GC-FID.
- Angelic Acid, as the cis-isomer of tiglic acid, is a critical reference material for specificity and selectivity studies in analytical method development. It is essential for ensuring that the analytical method can distinguish between the two isomers, which may have different biological activities or metabolic fates.

Experimental Protocols

A robust and validated analytical method is crucial for accurate quantification. The following is a detailed protocol for the analysis of tiglic acid in biological matrices using High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) with **Tiglic Acid-d3** as an internal standard.

Protocol: Quantification of Tiglic Acid in Plasma using HPLC-MS/MS

1. Objective: To accurately quantify the concentration of tiglic acid in human plasma samples.

2. Materials and Reagents:

- Tiglic Acid reference standard
- **Tiglic Acid-d3** internal standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (blank)

3. Sample Preparation:

- Thaw plasma samples on ice.
- Spike 50 μ L of plasma with 10 μ L of **Tiglic Acid-d3** internal standard solution (1 μ g/mL in methanol).
- Vortex for 10 seconds.
- Add 200 μ L of ice-cold acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.

- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μ L of the initial mobile phase (95:5 Water:Acetonitrile with 0.1% Formic Acid).
- Transfer to an autosampler vial for analysis.

4. HPLC Conditions:

- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Gradient:
 - 0-0.5 min: 5% B
 - 0.5-3.0 min: 5% to 95% B
 - 3.0-4.0 min: 95% B
 - 4.0-4.1 min: 95% to 5% B
 - 4.1-5.0 min: 5% B
- Flow Rate: 0.4 mL/min
- Column Temperature: 40°C
- Injection Volume: 5 μ L

5. Mass Spectrometry Conditions (Negative Ion Mode):

- Ion Source: Electrospray Ionization (ESI)
- Multiple Reaction Monitoring (MRM) Transitions:
 - Tiglic Acid: Q1 (m/z) 99.1 -> Q3 (m/z) 55.1

- **Tiglic Acid-d3:** Q1 (m/z) 102.1 -> Q3 (m/z) 58.1
- IonSpray Voltage: -4500 V
- Temperature: 550°C
- Collision Gas: Nitrogen

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the analytical workflow for the quantification of tiglic acid.



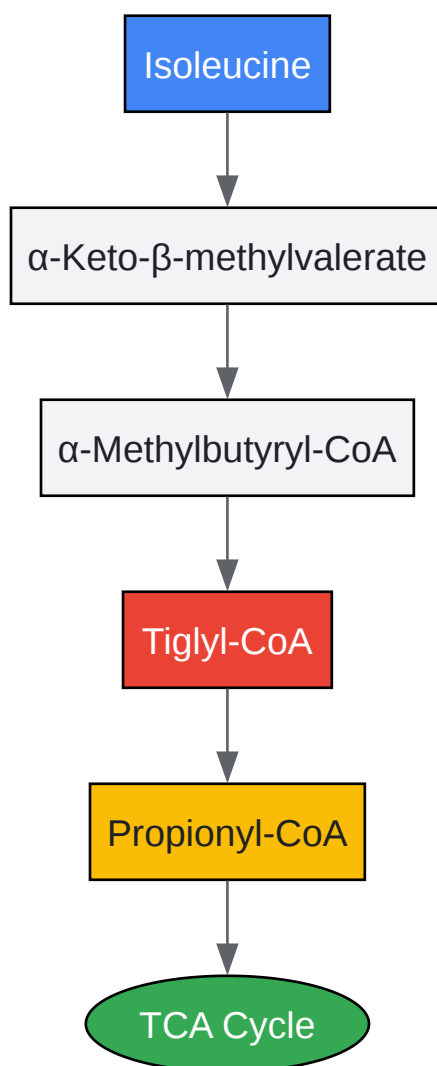
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Analytical workflow for tiglic acid quantification.

Metabolic Pathway of Tiglic Acid

Tiglic acid is a metabolite in the degradation pathway of the amino acid isoleucine.

Understanding this pathway is crucial for interpreting experimental results in metabolic studies.



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Simplified metabolic pathway of isoleucine degradation.

This guide provides a foundational understanding of **Tiglic Acid-d3** and its utility as a reference material. For specific applications, further method development and validation are recommended.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com